

Application Note: Stereoselective Synthesis of the Velpatasvir Pyrrolidine Intermediate

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Compound of Interest

Compound Name: 4-Methoxypyrrolidine-2-carboxylic acid

Cat. No.: B15046699

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Subtitle: Process Optimization and Mechanistic Control for (2S,4S)-1-(tert-Butoxycarbonyl)-4-(methoxymethyl)pyrrolidine-2-carboxylic acid

Executive Summary & Nomenclature Clarification

The advent of direct-acting antivirals (DAAs) has fundamentally transformed the therapeutic landscape for Hepatitis C Virus (HCV). Velpatasvir, a highly potent, pan-genotypic NS5A inhibitor, achieves its picomolar efficacy through precise spatial interactions within the NS5A domain I binding pocket[1].

While generic pharmaceutical literature and early patent claims frequently group the precursor under the umbrella of "**4-methoxypyrrolidine-2-carboxylic acid**" derivatives, the precise active pharmaceutical ingredient (API) intermediate required for Velpatasvir is the homologated (2S,4S)-1-(tert-butoxycarbonyl)-4-(methoxymethyl)pyrrolidine-2-carboxylic acid (CAS: 1378388-16-9)[2]. This application note provides a comprehensive, self-validating synthetic protocol for this critical building block, emphasizing the mechanistic causality required to establish its strict cis-(2S, 4S) stereochemistry[3].

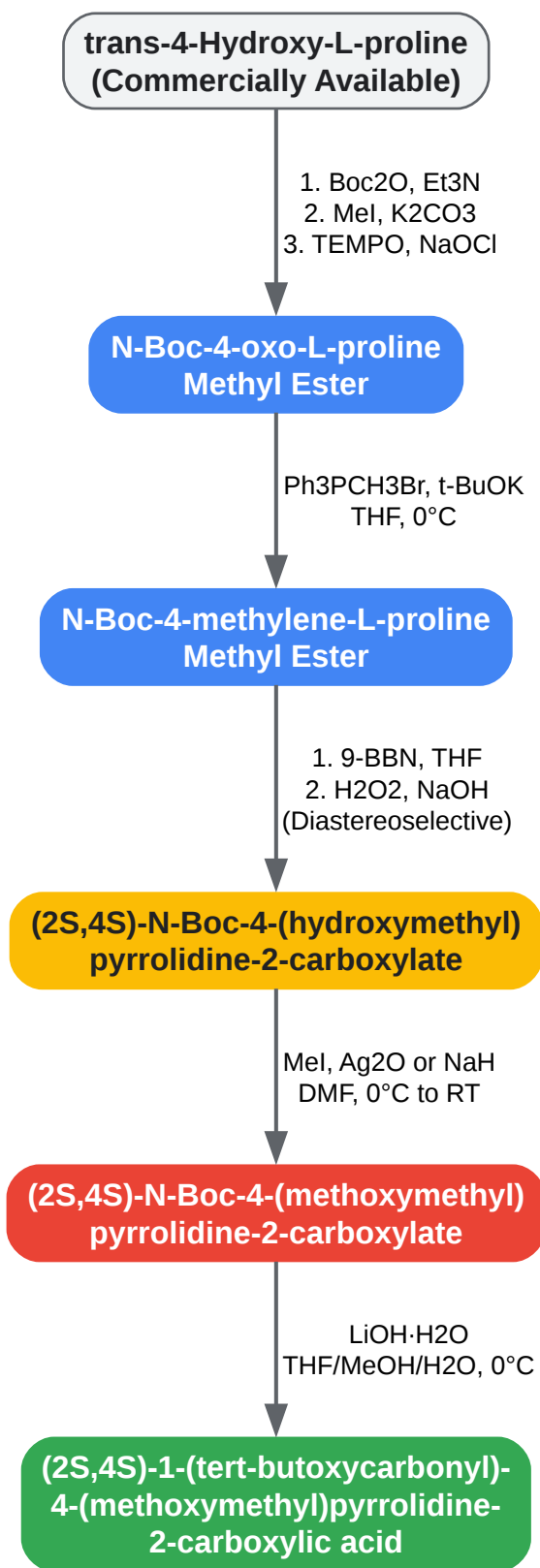
Mechanistic Rationale & Stereochemical Control

The NS5A protein binding cleft demands exact vector projection of the inhibitor's terminal capping groups. The (2S, 4S) configuration of the methoxymethyl-substituted pyrrolidine ring ensures that the lipophilic ether moiety is optimally buried within the target's hydrophobic sub-pocket.

Causality in Synthetic Design: Synthesizing this intermediate from acyclic precursors is highly inefficient and prone to racemization. Instead, the industry standard leverages the pre-existing (2S) chiral center of commercially available trans-4-hydroxy-L-proline[4].

- **Facial Selectivity:** The critical challenge is installing the C4-methoxymethyl group cis to the C2-carboxylate. By converting the C4 position to an exocyclic alkene (4-methylene), we create a rigid pyrrolidine envelope. When a bulky hydroborating agent like 9-Borabicyclo[3.3.1]nonane (9-BBN) is introduced, the steric hindrance of the C2-ester forces the borane to attack exclusively from the opposite (convex) face. This anti-addition guarantees the desired (4S) stereocenter.
- **Epimerization Prevention:** During the final unmasking of the carboxylic acid, the alpha-proton at C2 is highly susceptible to base-catalyzed abstraction. Utilizing Lithium Hydroxide (LiOH) at sub-ambient temperatures, rather than aggressive Sodium Hydroxide (NaOH), suppresses enolization and prevents the formation of the inactive (2R, 4S) epimer.

Retrosynthetic Strategy & Workflow



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Retrosynthetic workflow for Velpatasvir intermediate (CAS 1378388-16-9) from L-proline.

Detailed Experimental Protocols (Self-Validating Systems)

Protocol A: Wittig Olefination to N-Boc-4-methylene-L-proline methyl ester

- Objective: Establish the exocyclic double bond required for stereoselective functionalization.
- Procedure:
 - Suspend methyltriphenylphosphonium bromide (1.2 eq) in anhydrous THF (10 mL/g) under N₂ and cool to 0°C.
 - Add potassium tert-butoxide (1.1 eq) portion-wise. Stir for 1 hour until a vibrant yellow ylide solution forms.
 - Dropwise add a solution of N-Boc-4-oxo-L-proline methyl ester (1.0 eq) in THF.
 - Warm to room temperature and stir for 4 hours. Quench with saturated NH₄Cl and extract with EtOAc.
- Self-Validating Checkpoint: Perform an in-process ¹H NMR of the crude organic layer. The reaction is complete when the C4 ketone multiplet disappears, replaced by two distinct terminal vinylic protons at δ 4.95 and 5.05 ppm.

Protocol B: Diastereoselective Hydroboration-Oxidation

- Objective: Convert the alkene to the (4S)-hydroxymethyl derivative.
- Procedure:
 - Dissolve the alkene intermediate (1.0 eq) in anhydrous THF and cool to 0°C.
 - Slowly add 9-BBN (0.5 M in THF, 1.5 eq). The bulky nature of 9-BBN forces approach from the β -face. Stir at room temperature for 12 hours.
 - Cool the mixture back to 0°C. Carefully add 3M NaOH (2.0 eq) followed by dropwise addition of 30% H₂O₂ (3.0 eq).

- Stir for 2 hours, then extract with EtOAc. Wash with brine and dry over Na_2SO_4 .
- Self-Validating Checkpoint: TLC (Hexane:EtOAc 1:1) should show a single new polar spot ($R_f \sim 0.3$). Chiral HPLC must confirm a diastereomeric ratio (d.r.) of >95:5 favoring the cis-(2S,4S) isomer.

Protocol C: O-Methylation and Saponification (Target Isolation)

- Objective: Install the methoxy ether and unmask the carboxylic acid without racemization[5].
- Procedure:
 - Etherification: Dissolve the hydroxymethyl intermediate in DMF. Add Silver(I) oxide (Ag_2O , 2.0 eq) and Iodomethane (MeI , 3.0 eq). Stir in the dark for 24 hours. Filter through Celite and concentrate. (Note: Ag_2O is chosen over NaH for highly sensitive batches to prevent any premature ester hydrolysis or epimerization).
 - Saponification: Dissolve the crude ester in a 2:1:1 mixture of THF/MeOH/ H_2O . Cool strictly to 0°C .
 - Add $\text{LiOH}\cdot\text{H}_2\text{O}$ (1.5 eq) and stir at 0°C for 4 hours.
 - Acidify to pH 3 using 1M HCl, extract with DCM, and crystallize from MTBE/Heptane.
- Self-Validating Checkpoint: The final product (CAS 1378388-16-9) must exhibit a sharp melting point. ^1H NMR must show a distinct singlet at δ 3.35 ppm (3H, $-\text{OCH}_3$) and the absence of the methyl ester singlet at δ 3.70 ppm[2].

Quantitative Data & Yield Analysis

The following table summarizes the optimized process metrics, highlighting the critical quality attributes (CQAs) at each step.

Synthetic Step	Key Reagents	Yield (%)	Enantiomeric Excess (ee) / d.r.	Primary Impurity to Monitor
1. Oxidation	TEMPO, NaOCl	92%	>99% ee	Unreacted 4-hydroxyproline
2. Olefination	Ph ₃ PCH ₃ Br, t-BuOK	85%	>99% ee	Triphenylphosphine oxide (TPPO)
3. Hydroboration	9-BBN, H ₂ O ₂ , NaOH	78%	>95:5 d.r. (4S:4R)	(2S, 4R)-hydroxymethyl epimer
4. O-Methylation	MeI, Ag ₂ O, DMF	88%	>99% ee	N-methylated byproducts
5. Saponification	LiOH·H ₂ O, THF/H ₂ O	94%	>99% ee	(2R, 4S) epimer (racemization)
Overall Process	-	~52%	>99% ee	-

Analytical Validation Parameters

To ensure the integrity of the Velpatasvir intermediate for downstream API coupling, the following analytical parameters must be met:

- Chiral HPLC: Column: Chiralpak AD-H (250 x 4.6 mm, 5 µm); Mobile Phase: Hexane/IPA/TFA (90:10:0.1); Flow rate: 1.0 mL/min; UV Detection: 210 nm. The (2S,4S) enantiomer must elute cleanly with baseline separation from the (2R,4S) epimer.
- Mass Spectrometry (ESI-MS): Calculated for C₁₂H₂₁NO₅ [M+H]⁺: 260.15; Found: 260.15[6].
- NMR (CDCl₃, 400 MHz): Rotameric broadening is expected due to the N-Boc group. Key diagnostic peaks: δ 4.35-4.20 (m, 1H, C2-H), 3.45 (d, 2H, -CH₂O-), 3.35 (s, 3H, -OCH₃), 1.45 (s, 9H, Boc).

References

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- Novel synthesis method of hepatitis drug velpatasvir (CN105732765A) Source: Google Patents[3]
- 1,2-Pyrrolidinedicarboxylic acid, 4-(methoxymethyl)-, 1-(1,1-dimethylethyl) ester, (2S,4S)- (CID 1378388-16-9) Source: PubChem / NIH[[Link](#)][2]
- Patent Highlights: Recently Approved HCV NS5a Drugs Source: Organic Process Research & Development (ACS Publications)[[Link](#)][1]
- PubChemLite - 1378388-16-9 (C12H21NO5) Mass Spectrometry Data Source: Université du Luxembourg[[Link](#)][6]
- 4-methoxymethyl-pyrrolidine-2-carboxylic acid compounds and their use in HCV treatment (WO2006045613A1) Source: Google Patents[5]

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